

Marrubiin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Marrubiin

Cat. No.: B191795

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This document provides a comprehensive technical overview of **Marrubiin**, a bioactive diterpenoid lactone, intended for researchers, scientists, and professionals in drug development. This guide details its chemical properties, biological activities, and mechanisms of action, supported by experimental data and protocols.

Core Chemical and Physical Properties

Marrubiin, derived from *Marrubium vulgare* (white horehound), is a key bioactive compound with the chemical formula $C_{20}H_{28}O_4$.^{[1][2][3][4]} Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	465-92-9	[1][2][3][4][5]
Molecular Weight	332.43 g/mol	[2][4][6]
Molecular Formula	$C_{20}H_{28}O_4$	[1][2][3][4]
Synonyms	Marrubin, (+)-Marrubiin, NSC 36693	[1][7]
Appearance	White Powder	[4]
Melting Point	159-160.5 °C	[2][6]
Storage Temperature	2-8°C	[6]

Biological Activity and Pharmacological Effects

Marrubiin has demonstrated a range of pharmacological activities, positioning it as a compound of interest for further investigation.

Vasorelaxant Effects

Studies have shown that **marrubiin** exhibits vasorelaxant properties. It has been observed to inhibit potassium chloride-induced contractions in rat aortic rings, with a reported half-maximal inhibitory concentration (IC₅₀) of 24 µM.^[1]

Anti-inflammatory and Antinociceptive Activities

Marrubiin has shown significant anti-inflammatory and pain-relieving effects in animal models. It has been found to inhibit ovalbumin-induced allergic ear edema in mice at a dose of 100 mg/kg.^[1] Furthermore, it demonstrates antinociceptive properties by inhibiting acetic acid-induced writhing and capsaicin-induced paw licking in mice, with half-maximal effective dose (ID₅₀) values of 2.2 and 28.8 µmol/kg, respectively.^[1]

Experimental Protocols

To facilitate further research, this section outlines a general methodology for investigating the vasorelaxant effects of **Marrubiin**, based on established experimental models.

Vasorelaxant Activity Assay

This protocol describes the procedure for assessing the vasorelaxant effect of **Marrubiin** on isolated rat aortic rings.

Materials:

- Male Wistar rats (250-300g)
- Krebs-Henseleit solution (composition in mM: NaCl 118, KCl 4.7, CaCl₂ 2.5, KH₂PO₄ 1.2, MgSO₄ 1.2, NaHCO₃ 25, and glucose 11.7)
- Potassium Chloride (KCl)
- **Marrubiin**

- Organ bath system
- Isometric force transducer

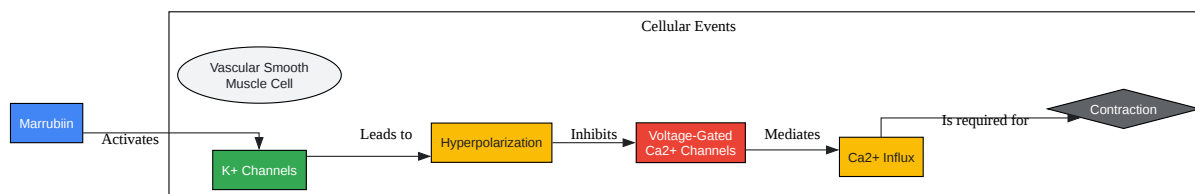
Procedure:

- Humanely euthanize the rat and excise the thoracic aorta.
- Clean the aorta of adherent connective and adipose tissues and cut it into rings of 3-4 mm in length.
- Suspend the aortic rings in an organ bath containing Krebs-Henseleit solution, maintained at 37°C and continuously bubbled with a 95% O₂ and 5% CO₂ gas mixture.
- Connect the rings to an isometric force transducer to record changes in tension.
- Allow the rings to equilibrate for at least 60 minutes under a resting tension of 1.5 g. During this period, replace the bath solution every 15 minutes.
- Induce a sustained contraction by adding a high concentration of KCl (e.g., 80 mM) to the organ bath.
- Once the contraction has stabilized, add **Marrubiin** in a cumulative manner at increasing concentrations to determine its relaxant effect.
- Record the relaxation as a percentage of the maximal contraction induced by KCl.
- Calculate the IC₅₀ value, which represents the concentration of **Marrubiin** required to produce 50% of the maximal relaxation.

Workflow for Vasorelaxant Activity Assay.

Signaling Pathways

The precise signaling pathways through which **Marrubiin** exerts its diverse effects are still under investigation. However, its vasorelaxant activity likely involves modulation of ion channels in vascular smooth muscle cells.



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Hypothesized Signaling Pathway for Vasorelaxation.

This technical guide provides a foundational understanding of **Marrubiin** for research and development purposes. Further studies are warranted to fully elucidate its mechanisms of action and therapeutic potential.

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